

Application Notes and Protocols for the Analysis of N-Nitroso-Vildagliptin

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Compound of Interest

Compound Name: *N-Nitroso-Vildagliptin*

Cat. No.: *B13581558*

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Introduction

N-Nitroso-Vildagliptin is a potential genotoxic impurity that can form in vildagliptin drug substances and products. Due to its classification as a probable human carcinogen, regulatory bodies such as the European Medicines Agency (EMA) have set stringent limits for its presence, with a maximum allowable limit of 15 ppm in the vildagliptin drug substance.^{[1][2]} The accurate and sensitive quantification of **N-Nitroso-Vildagliptin** at trace levels is therefore critical to ensure patient safety and regulatory compliance.

This document provides detailed application notes and protocols for various sample preparation techniques for the analysis of **N-Nitroso-Vildagliptin**. The choice of sample preparation method is crucial for achieving the required sensitivity and accuracy by effectively removing matrix interferences and concentrating the analyte of interest. The techniques covered include Direct Injection, Solid-Phase Extraction (SPE), and Liquid-Liquid Extraction (LLE), primarily coupled with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for detection.

Analytical Method Overview

The primary analytical technique for the quantification of **N-Nitroso-Vildagliptin** is LC-MS/MS, owing to its high sensitivity and selectivity. A validated LC-MS/MS method has been developed that achieves a limit of detection (LOD) of 0.44 ppm and a limit of quantification (LOQ) of 1.46 ppm.[1][2] Atmospheric Pressure Chemical Ionization (APCI) has been reported to provide a better response for **N-Nitroso-Vildagliptin** compared to Electrospray Ionization (ESI).[2]

Sample Preparation Techniques

The selection of an appropriate sample preparation technique is dependent on the sample matrix (drug substance vs. drug product), the desired level of sensitivity, and the available instrumentation.

Direct Injection

This is the simplest sample preparation method, involving minimal sample handling. It is suitable for relatively clean sample matrices like the drug substance.

Solid-Phase Extraction (SPE)

SPE is a highly effective technique for sample cleanup and concentration. It involves passing the sample through a solid sorbent that retains the analyte, followed by washing to remove interferences and elution of the purified analyte.

Liquid-Liquid Extraction (LLE)

LLE is a classic extraction technique that separates compounds based on their differential solubilities in two immiscible liquid phases, typically an aqueous and an organic solvent.

Quantitative Data Summary

The following table summarizes the performance of a validated LC-MS/MS method for the analysis of **N-Nitroso-Vildagliptin**. Recovery data for specific SPE and LLE methods for **N-Nitroso-Vildagliptin** are not readily available in the public domain and would require method development and validation. The recovery data for vildagliptin using SPE is provided as a reference.[3]

Parameter	Direct Injection LC-MS/MS	Solid-Phase Extraction (SPE)	Liquid-Liquid Extraction (LLE)
Analyte	N-Nitroso-Vildagliptin	N-Nitroso-Vildagliptin (Projected) / Vildagliptin (Reference)	N-Nitroso-Vildagliptin (Projected)
Limit of Detection (LOD)	0.44 ppm[1][2]	Method Dependent	Method Dependent
Limit of Quantification (LOQ)	1.46 ppm[1][2]	Method Dependent	Method Dependent
Recovery	Not Applicable	>90% (for Vildagliptin) [3]	Method Dependent
Matrix	Drug Substance	Drug Substance, Drug Product	Drug Substance, Drug Product

Experimental Protocols

Protocol 1: Direct Injection with LC-MS/MS Analysis

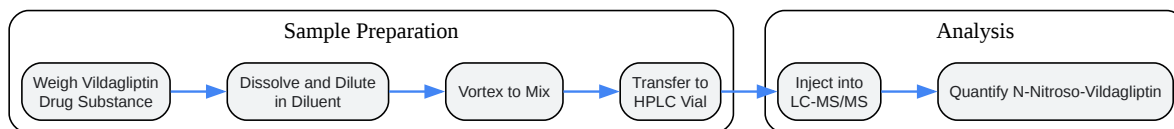
This protocol is based on a validated method for the quantification of **N-Nitroso-Vildagliptin** in the drug substance.[2]

1. Sample Preparation:

- Accurately weigh approximately 50 mg of the Vildagliptin drug substance into a 50 mL volumetric flask.
- Dissolve and dilute to volume with a suitable diluent (e.g., acetonitrile:water 50:50 v/v).
- Vortex the solution to ensure homogeneity.
- Transfer an aliquot of the solution into an HPLC vial for analysis.

2. LC-MS/MS Conditions:

- LC System: Waters Acquity UPLC I-Class
- Column: Waters Acquity UPLC BEH C18, 1.7 μ m, 2.1 x 100 mm
- Mobile Phase A: 0.1% Formic acid in Water
- Mobile Phase B: 0.1% Formic acid in Acetonitrile
- Flow Rate: 0.4 mL/min
- Gradient:
 - 0-1 min: 10% B
 - 1-5 min: 10-90% B
 - 5-6 min: 90% B
 - 6-6.1 min: 90-10% B
 - 6.1-8 min: 10% B
- Injection Volume: 5 μ L
- Column Temperature: 40 °C
- MS System: Waters Xevo TQ-S micro
- Ionization Mode: APCI Positive
- MRM Transition: m/z 333.2 $\rightarrow$ 222.1 (Quantifier), m/z 333.2 $\rightarrow$ 150.1 (Qualifier)
- Corona Voltage: 3.0 kV
- Source Temperature: 150 °C
- APCI Probe Temperature: 550 °C



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Direct Injection Workflow

Protocol 2: Solid-Phase Extraction (SPE) - General Protocol

This is a generalized SPE protocol based on methods for vildagliptin and other nitrosamines.^[3]
^[4] This protocol should be optimized and validated for **N-Nitroso-Vildagliptin**.

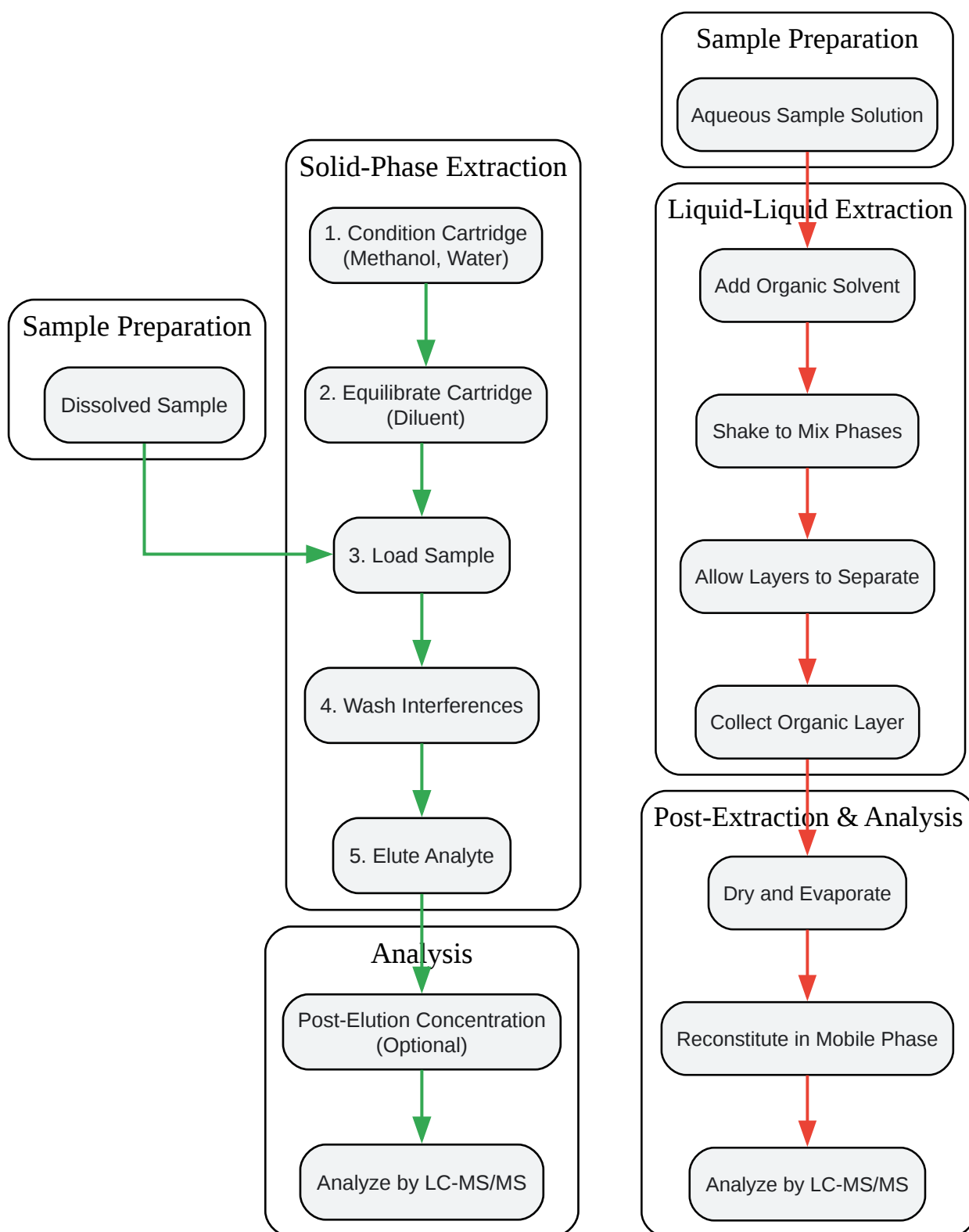
1. Sample Preparation:

- Accurately weigh and dissolve the sample (drug substance or powdered drug product) in a suitable solvent to a known concentration.
- The diluent should be compatible with the SPE sorbent (e.g., water with a small amount of organic modifier).
- Centrifuge or filter the sample if particulates are present.

2. SPE Procedure:

- Sorbent: A reverse-phase sorbent such as C18 or a polymer-based sorbent (e.g., Oasis HLB) is a good starting point.
- Conditioning: Condition the SPE cartridge with 1-2 cartridge volumes of methanol, followed by 1-2 cartridge volumes of water.
- Equilibration: Equilibrate the cartridge with 1-2 cartridge volumes of the sample diluent.
- Loading: Load the prepared sample onto the SPE cartridge at a slow, steady flow rate.

- **Washing:** Wash the cartridge with a weak solvent to remove polar impurities. This could be water or a low percentage of organic solvent in water. A second wash with a slightly stronger solvent may be necessary to remove less polar interferences.
- **Elution:** Elute the **N-Nitroso-Vildagliptin** with a small volume of a strong organic solvent (e.g., methanol or acetonitrile).
- **Post-Elution:** The eluate may be evaporated to dryness and reconstituted in the mobile phase to concentrate the sample before LC-MS/MS analysis.



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